

Essential Safety and Logistical Information for Handling 4'-Hydroxychalcone, (Z)-

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Compound of Interest

Compound Name: 4'-Hydroxychalcone, (Z)-

Cat. No.: B15190792

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Disclaimer: No specific safety, handling, or toxicity data for the (Z)-isomer of 4'-Hydroxychalcone was found. The following information is based on data for 4'-Hydroxychalcone and its (E)-isomer. Researchers should handle the (Z)-isomer with caution, recognizing that its specific properties and hazards may differ.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **4'-Hydroxychalcone, (Z)-**. It includes recommendations for personal protective equipment, step-by-step operational procedures, and disposal plans to ensure laboratory safety and promote trust in chemical handling protocols.

Hazard Identification and GHS Classification

4'-Hydroxychalcone is classified as a hazardous substance. The primary hazards are:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Specific Target Organ Toxicity (Single Exposure, Category 3): May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

The signal word for this substance is Warning.[\[2\]](#)[\[5\]](#)

Quantitative Toxicity Data

While no specific occupational exposure limits have been established, the following in vitro cytotoxicity data is available:

Metric	Value	Cell Line	Comments
EC50	34 μ M	DLD-1 (Human Colon Adenocarcinoma)	Cytotoxicity assessed after 48 hours of incubation.[6]
CC50	82 μ M	FHC (Fetal Human Colon)	Cytotoxicity assessed in non-transformed cells.[6]

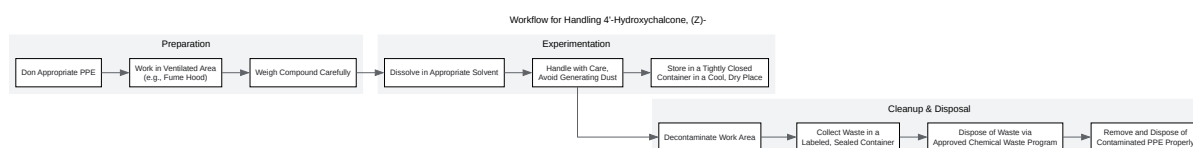
Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is crucial to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses meeting EN 166 (EU) or 29 CFR 1910.133 (US OSHA) standards.	Protects against splashes and dust, preventing serious eye irritation.[5]
Hand Protection	Chemically resistant, impermeable gloves (e.g., nitrile rubber).	Prevents skin contact and subsequent irritation.[5]
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.	Minimizes the risk of accidental skin exposure.[5]
Respiratory Protection	Not required under normal, well-ventilated use. For large-scale operations or in case of insufficient ventilation, use a NIOSH/MSHA or European Standard EN 136 approved respirator with a particle filter.	Protects against inhalation of dust, which may cause respiratory irritation.[5]

Experimental Workflow and Handling Procedures

The following diagram and protocols outline the safe handling, use, and disposal of 4'-Hydroxychalcone.



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Caption: Logical workflow for the safe handling and disposal of 4'-Hydroxychalcone.

Detailed Experimental Protocols

1. Preparation and Weighing:

- Step 1: Before handling, ensure you are wearing the appropriate PPE as detailed in the table above.
- Step 2: Conduct all work in a well-ventilated area, preferably within a chemical fume hood.
- Step 3: When weighing the solid compound, do so carefully to avoid generating dust.

2. Handling and Storage:

- Step 1: Avoid all personal contact, including inhalation of dust and contact with skin and eyes.
- Step 2: Keep the container tightly closed when not in use.

- Step 3: Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.

3. Accidental Release Measures:

- Step 1: In case of a spill, ensure the area is well-ventilated and wear appropriate PPE.
- Step 2: For minor spills, sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.
- Step 3: For major spills, evacuate the area and alert emergency personnel.

4. First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[7]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, seek medical advice.[7]
- In Case of Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[7]
- If Swallowed: Rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

Disposal Plan

All chemical waste must be handled and disposed of in accordance with local, state, and federal regulations.

- Step 1: Collect all waste material, including any unused compound and contaminated disposable labware, in a clearly labeled, sealed, and appropriate waste container.
- Step 2: Do not dispose of this chemical down the drain or in regular trash.[8]

- Step 3: Arrange for the disposal of the chemical waste through your institution's approved hazardous waste disposal program.
- Step 4: Puncture empty containers to prevent reuse and dispose of them according to official regulations.[8]

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